

# Personal protective equipment for handling Flt3-IN-29

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## Compound of Interest

Compound Name: Flt3-IN-29

Cat. No.: B15615643

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## Essential Safety and Handling Guide for Flt3-IN-29

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This document provides critical safety and logistical information for the handling of **Flt3-IN-29**, a potent FMS-like tyrosine kinase 3 (FLT3) inhibitor. This guidance is intended for researchers, scientists, and drug development professionals to ensure personal safety and proper management of this research compound. As a specific Safety Data Sheet (SDS) for **Flt3-IN-29** is not publicly available, the following recommendations are based on best practices for handling potent, research-grade kinase inhibitors.

## Hazard Identification and Personal Protective Equipment (PPE)

**Flt3-IN-29** is a biologically active small molecule that should be handled with a high degree of caution. It is prudent to assume the compound is potentially hazardous upon inhalation, ingestion, and skin or eye contact. A comprehensive risk assessment should be conducted before handling.

The following table summarizes the recommended Personal Protective Equipment (PPE) for various laboratory activities involving **Flt3-IN-29**. A multi-layered approach to PPE is mandatory.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Two pairs of nitrile gloves (double-gloving). Eye Protection: Chemical splash goggles. Lab Coat: Disposable or dedicated non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield. Lab Coat: Standard laboratory coat. Ventilation: Certified chemical fume hood.
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: Class II biological safety cabinet.
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

## Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential for minimizing exposure risk and maintaining the integrity of **Flt3-IN-29**.

### Receipt and Storage

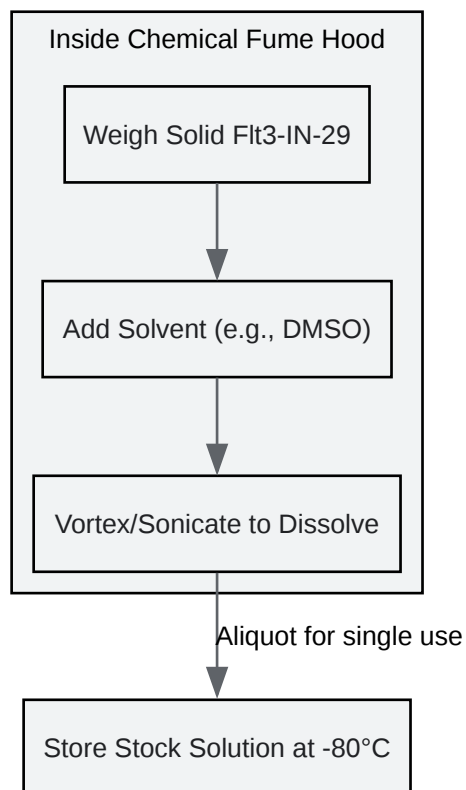
- **Inspection:** Upon receipt, carefully inspect the container for any signs of damage or leakage.
- **Storage Conditions:** Confirm the recommended storage conditions on the product vial or datasheet. Typically, potent kinase inhibitors are stored at -20°C.

- Labeling and Location: Store the compound in a clearly labeled, designated, and secure location, away from incompatible materials.

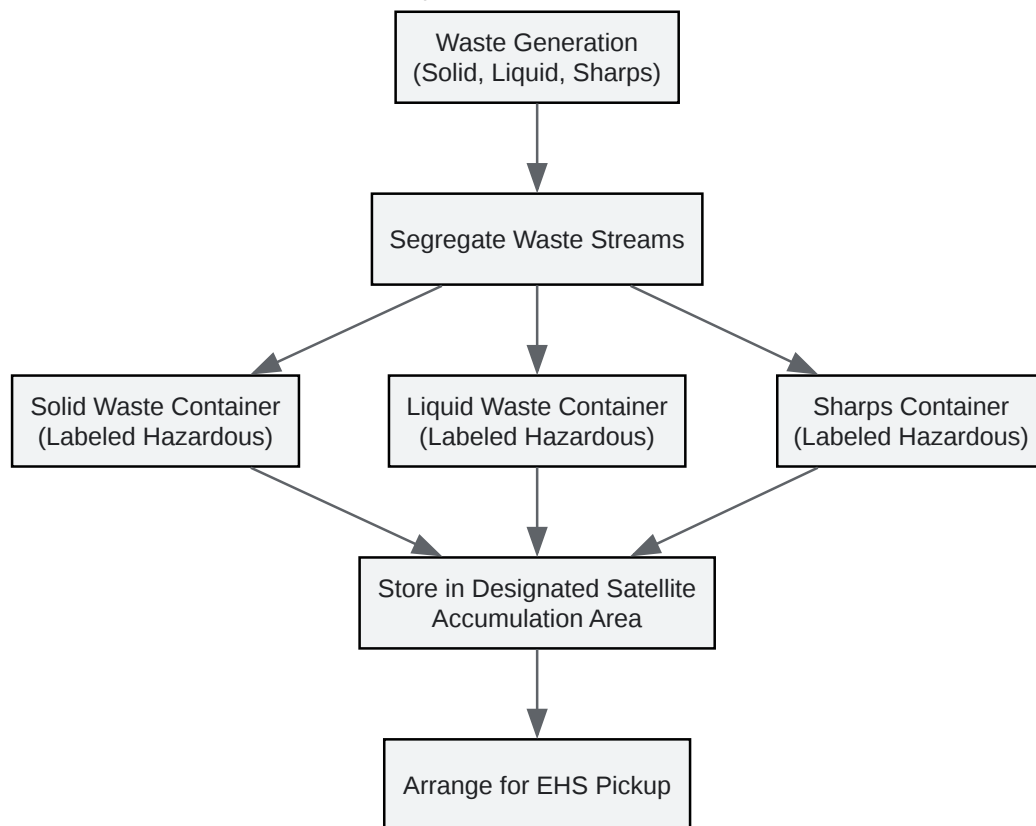
## Preparation of Stock Solutions

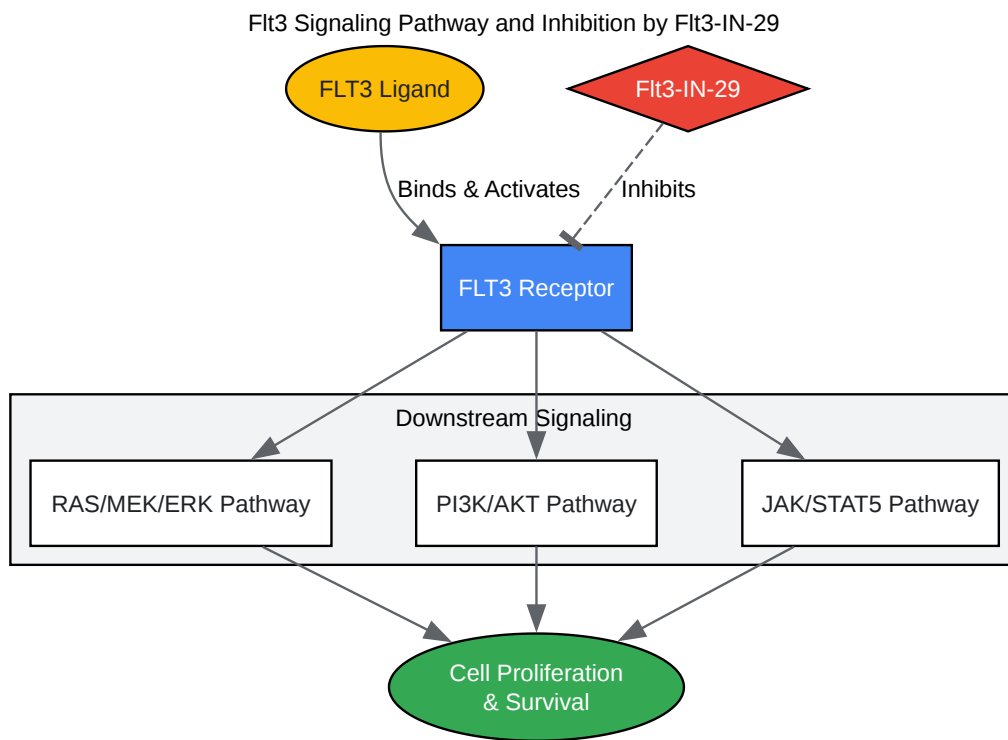
- Environment: All procedures involving the handling of solid **Flt3-IN-29** must be conducted within a certified chemical fume hood to prevent inhalation of dust or aerosols.
- Weighing: Use a precision balance inside the fume hood. Handle the solid compound with care to avoid generating dust.
- Solvent Addition: Slowly add the appropriate solvent (e.g., DMSO) to the vial containing the solid **Flt3-IN-29**.
- Dissolution: Securely cap the vial and use a vortex or sonicator as required to ensure the compound is fully dissolved.

## Experimental Workflow: Flt3-IN-29 Solution Preparation



## Waste Disposal Workflow for Flt3-IN-29





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